

Synthesis of Strontium Bromide Monohydrate from Hexahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Strontium bromide monohydrate*

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This in-depth technical guide details the synthesis route for **strontium bromide monohydrate** ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$) from strontium bromide hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$). This process is of significant interest for various applications, including pharmaceuticals and materials science, where precise control over hydration state is critical. This document provides a comprehensive overview of the underlying principles, detailed experimental protocols, and relevant characterization data.

Introduction

Strontium bromide is a salt with the chemical formula SrBr_2 . It readily forms hydrates, with the hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$) being a common commercially available form. For many advanced applications, the monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$) is the desired compound due to its specific physical and chemical properties. The synthesis of the monohydrate from the hexahydrate is achieved through a controlled thermal dehydration process. This guide outlines the methodology for this conversion, emphasizing procedural details and data presentation for reproducibility.

Physicochemical Properties

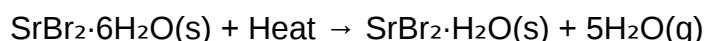
A clear understanding of the properties of both the starting material and the target compound is essential for successful synthesis and characterization.

Property	Strontium Bromide Hexahydrate	Strontium Bromide Monohydrate	Strontium Bromide (Anhydrous)
Chemical Formula	SrBr ₂ ·6H ₂ O	SrBr ₂ ·H ₂ O	SrBr ₂
Molar Mass	355.53 g/mol [1]	265.44 g/mol	247.43 g/mol [1]
Appearance	White crystalline powder[1]	White crystalline solid	Colorless, transparent crystals[2]
Density	2.386 g/cm ³ [1]	Not readily available	4.216 g/cm ³ [1]
CAS Number	7789-53-9[3]	14519-13-2[4]	10476-81-0
Solubility	Soluble in water and alcohol[2]	Soluble in water	Soluble in water and alcohol[2]

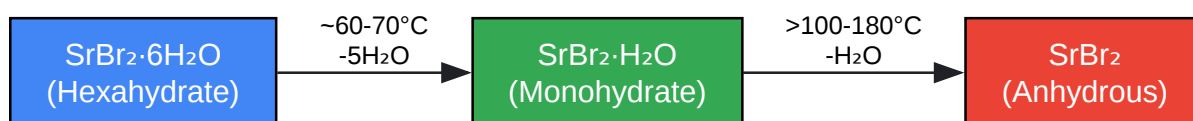
Synthesis Route: Thermal Dehydration

The conversion of strontium bromide hexahydrate to its monohydrate is a solid-state dehydration reaction. This process involves the removal of five water molecules of crystallization by heating.[1]

Reaction:



The reaction is typically carried out in a controlled temperature environment, such as a laboratory oven or furnace. The temperature must be carefully controlled to prevent the formation of the anhydrous form, which occurs at higher temperatures.[1] Research indicates that the hexahydrate decomposes to the monohydrate at temperatures around 60-70°C.[3][5] Further heating to 180°C will result in the anhydrous form.[1][6]



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Caption: Thermal dehydration pathway of Strontium Bromide Hydrates.

Experimental Protocol

This section provides a detailed, step-by-step procedure for the laboratory-scale synthesis of **strontium bromide monohydrate**.

Materials:

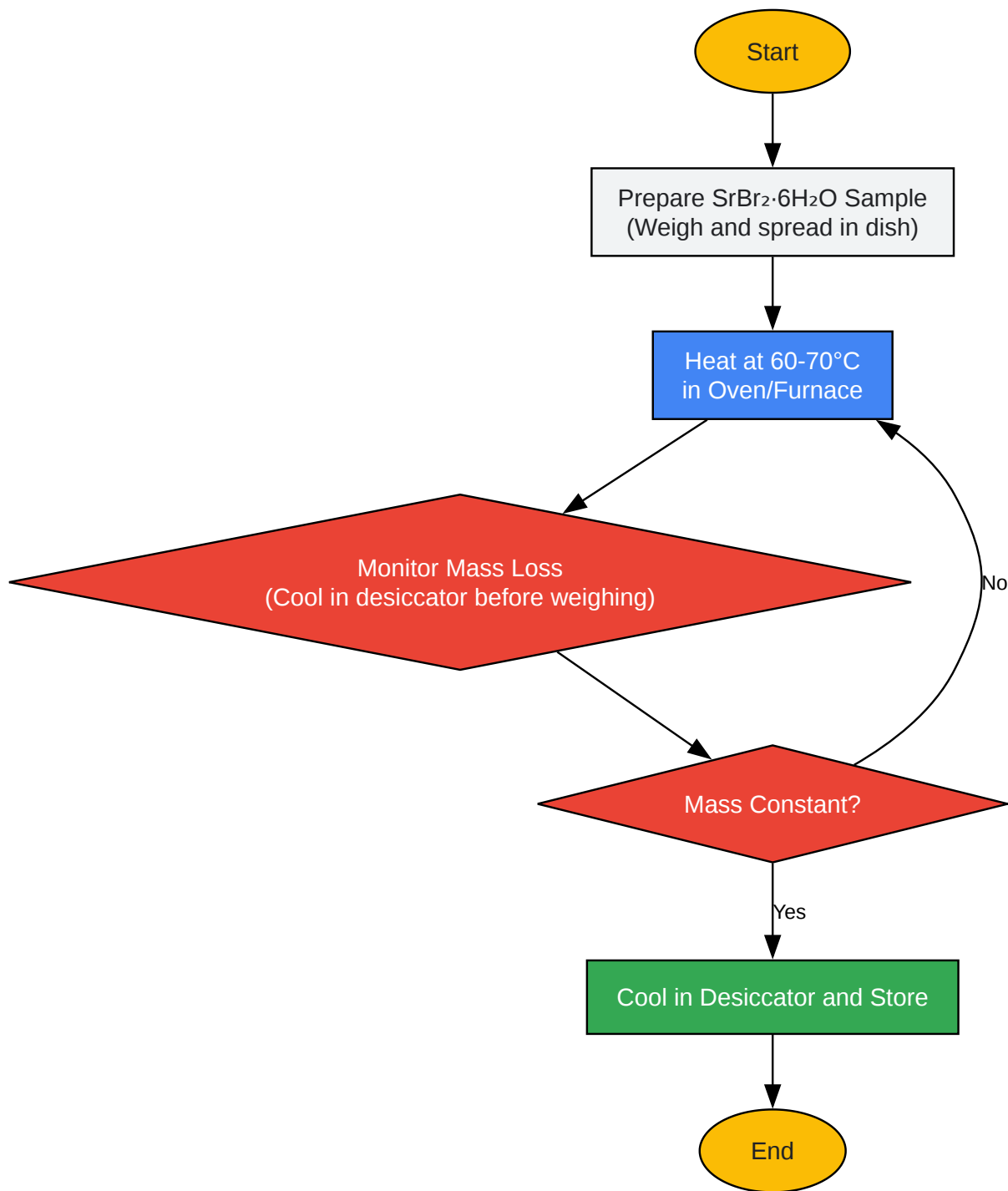
- Strontium bromide hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$)
- Drying oven or furnace with temperature control
- Shallow, heat-resistant glass or ceramic dish (e.g., evaporating dish)
- Spatula
- Analytical balance
- Desiccator

Procedure:

- **Sample Preparation:** Weigh a clean, dry evaporating dish. Record the mass.
- Add a known mass of strontium bromide hexahydrate to the evaporating dish. Spread the solid in a thin, even layer to maximize the surface area exposed to heat.
- **Dehydration:** Place the evaporating dish containing the strontium bromide hexahydrate into a preheated oven or furnace set to a temperature between 60°C and 70°C .
- **Monitoring the Reaction:** Heat the sample for several hours. The progress of the dehydration can be monitored by periodically removing the dish from the oven (placing it in a desiccator to cool to room temperature to prevent moisture reabsorption) and weighing it. The mass will decrease as water is driven off.
- **Completion:** The reaction is complete when the mass of the sample becomes constant, indicating that all five water molecules have been removed to form the monohydrate. The

theoretical mass loss can be calculated to confirm the conversion.

- Storage: Once the dehydration is complete, cool the **strontium bromide monohydrate** in a desiccator to prevent rehydration from atmospheric moisture. Store the final product in a tightly sealed container in a dry environment.



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Caption: Experimental workflow for the synthesis of $\text{SrBr}_2 \cdot \text{H}_2\text{O}$.

Data Presentation and Characterization

Quantitative data is crucial for verifying the successful synthesis of **strontium bromide monohydrate**.

Table 2: Theoretical Mass Loss Calculation

Compound	Molar Mass (g/mol)	Moles of Water Lost per Mole of $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$	Mass of Water Lost per Mole of $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$ (g)	Theoretical Mass Loss (%)
$\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$	355.53	5	90.08	25.34%

Characterization:

To confirm the identity and purity of the synthesized **strontium bromide monohydrate**, the following analytical techniques are recommended:

- Thermogravimetric Analysis (TGA): TGA can be used to precisely determine the water content and the dehydration temperatures. The TGA curve of the hexahydrate would show a distinct mass loss step corresponding to the removal of five water molecules in the 60-100°C range.
- X-Ray Diffraction (XRD): XRD analysis can confirm the crystal structure of the resulting monohydrate and ensure that it is free from the hexahydrate or anhydrous forms.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to observe changes in the vibrational modes of the water molecules, distinguishing between the hexahydrate and monohydrate forms.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves.
- Handle strontium bromide in a well-ventilated area.

- Avoid inhalation of the powder.
- Refer to the Safety Data Sheet (SDS) for strontium bromide for detailed safety information.

Conclusion

The synthesis of **strontium bromide monohydrate** from its hexahydrate is a straightforward and reproducible process based on controlled thermal dehydration. By following the detailed protocol and utilizing appropriate characterization techniques, researchers can reliably produce high-purity **strontium bromide monohydrate** for a variety of scientific and developmental applications. Careful control of temperature and monitoring of mass loss are key to achieving the desired product while avoiding the formation of the anhydrous salt.

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